

Applications of Bismuth Oxyiodide (BiOI) in Optoelectronic Devices: Application Notes and Protocols

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Compound of Interest

Compound Name: *Bismuth iodide oxide*

Cat. No.: *B157305*

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Bismuth oxyiodide (BiOI) has emerged as a promising semiconductor material for a variety of optoelectronic applications, owing to its unique layered crystal structure, suitable bandgap, and excellent visible light absorption properties. Its non-toxic nature and stability make it an attractive alternative to conventional materials. This document provides detailed application notes and experimental protocols for the use of BiOI in photodetectors, solar cells, and photocatalysis.

BiOI in Photodetectors

BiOI nanosheets have demonstrated significant potential for high-performance photodetection, particularly in the ultraviolet (UV) and visible regions. Their two-dimensional (2D) nature allows for the fabrication of flexible and transparent devices.

Data Presentation: Performance of BiOI-Based Photodetectors

Parameter	Value	Wavelength (nm)	Reference
Responsivity (R)	1048 mA W ⁻¹	310	[1]
External Quantum Efficiency (EQE)	420%	310	[1]
Detectivity (D)*	4.7 x 10 ¹² Jones	310	[1]
Response Time (Rise/Fall)	420 / 690 μs	310	[1]

Experimental Protocols

This protocol describes the synthesis of high-quality 2D BiOI crystals suitable for photodetector fabrication.[1]

Materials:

- Bismuth oxide (Bi₂O₃)
- Bismuth iodide (BiI₃)
- Potassium iodide (KI)
- Sodium iodide (NaI)
- Argon gas

Equipment:

- Tube furnace
- Alumina crucible
- Quartz tube

Procedure:

- Mix Bi₂O₃, BiI₃, KI, and NaI in a molar ratio of 1:1:20:20 in an alumina crucible.

- Place the crucible in the center of a quartz tube within a tube furnace.
- Heat the furnace to 800 °C under a constant flow of argon gas and hold for 2 hours.
- Cool the furnace naturally to room temperature.
- Wash the product with deionized water to remove the salt flux and collect the BiOI crystals.
- Dry the BiOI crystals in a vacuum oven at 60 °C.

This protocol details the steps to fabricate a photodetector using the synthesized BiOI crystals.

Materials:

- Synthesized 2D BiOI crystals
- Si/SiO₂ substrate (300 nm SiO₂)
- Chromium (Cr) target
- Gold (Au) target
- Acetone
- Isopropanol

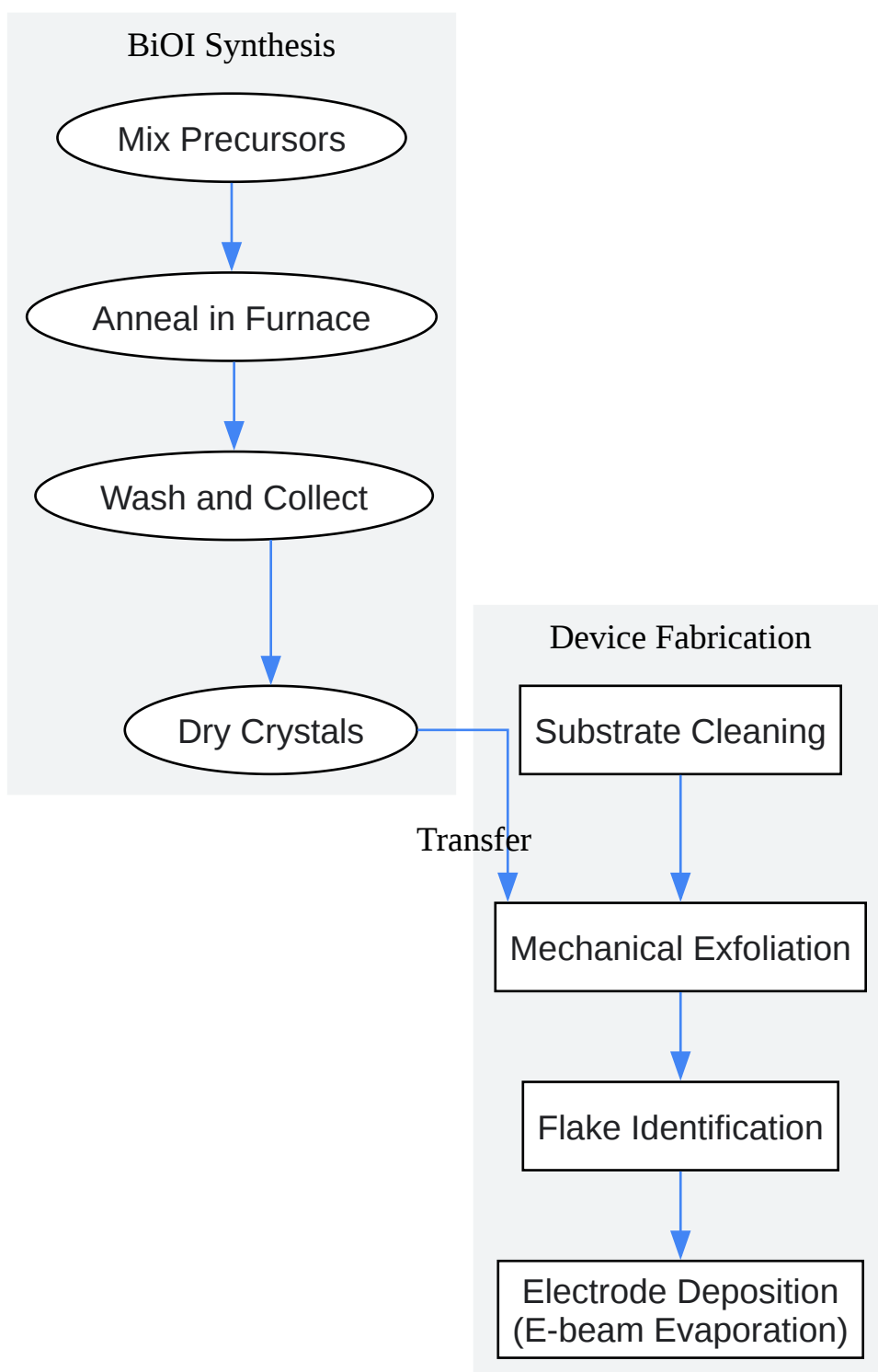
Equipment:

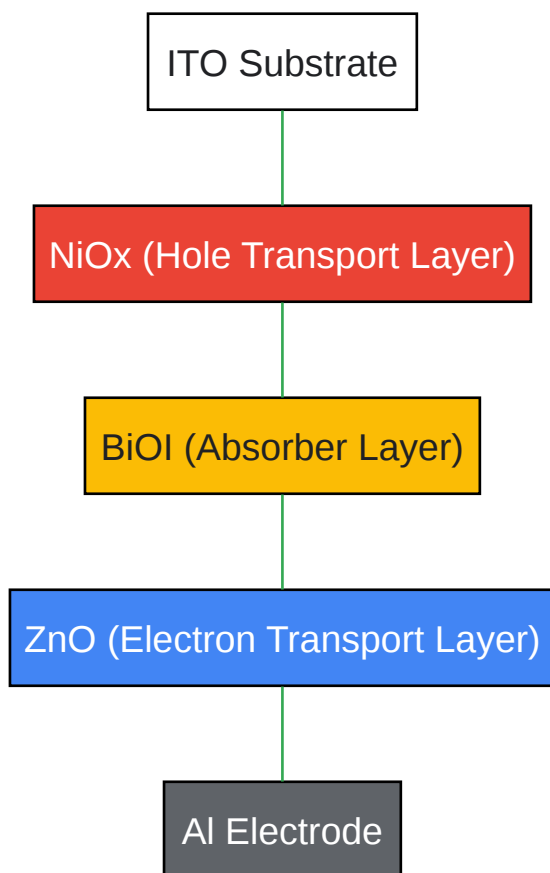
- Mechanical exfoliation setup (e.g., using adhesive tape)
- Optical microscope
- Electron beam evaporator
- Shadow mask

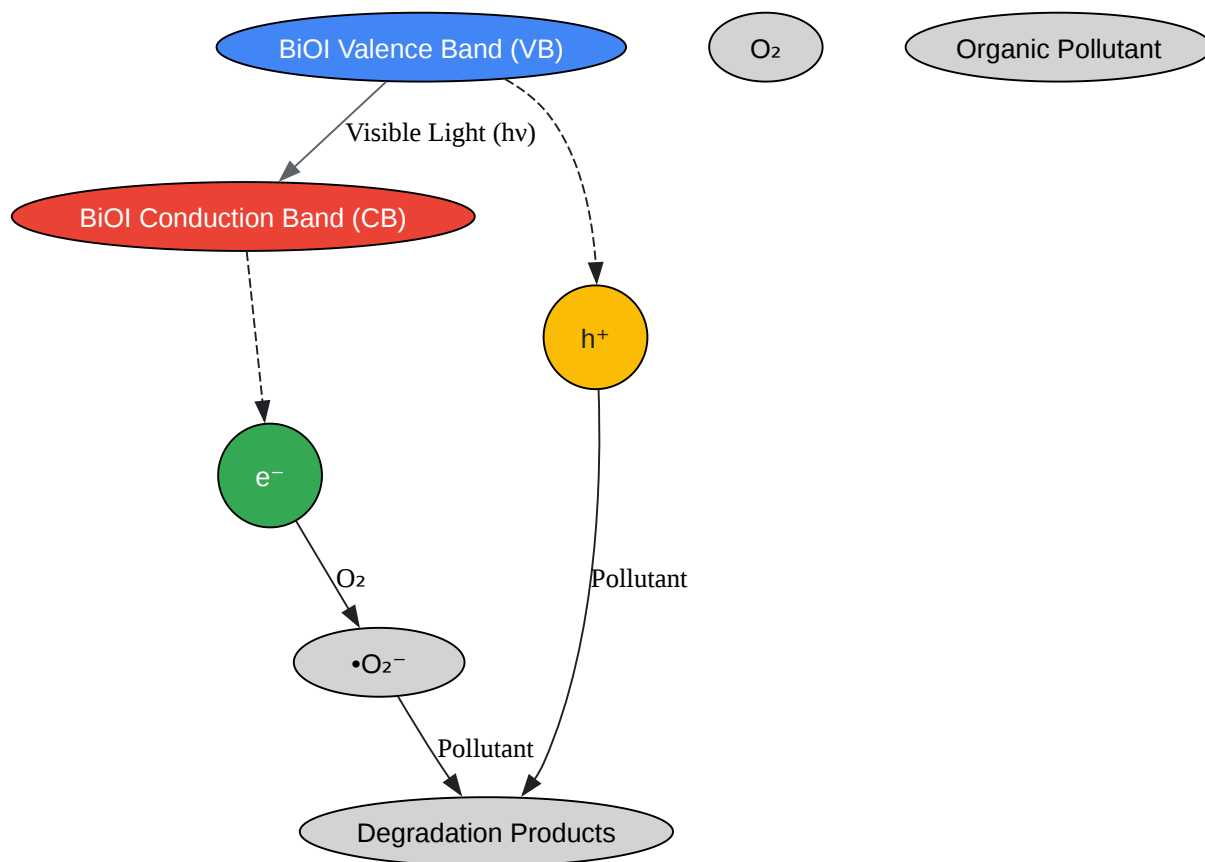
Procedure:

- Clean the Si/SiO₂ substrate by sonicating in acetone and isopropanol for 15 minutes each, followed by drying with a nitrogen stream.
- Mechanically exfoliate thin BiOI flakes from the synthesized crystals onto the cleaned Si/SiO₂ substrate.
- Identify suitable flakes for device fabrication using an optical microscope.
- Design a shadow mask for the source and drain electrodes. The channel length and width can be defined by the mask geometry.
- Place the substrate with the BiOI flake and the shadow mask into an electron beam evaporator.
- Deposit a 10 nm layer of Cr as an adhesion layer, followed by a 50 nm layer of Au for the electrodes. The deposition should be performed under high vacuum (e.g., $< 10^{-6}$ Torr) at a controlled rate (e.g., 0.1-0.2 Å/s for Cr and 0.5-1 Å/s for Au).
- Carefully remove the shadow mask to reveal the fabricated photodetector.

Visualization: Photodetector Fabrication Workflow







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References

- 1. scispace.com [scispace.com]

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